

Handling and safety precautions for 3-Chloro-4-ethoxyphenylboronic acid

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Compound of Interest

Compound Name: 3-Chloro-4-ethoxyphenylboronic acid

Cat. No.: B1587200

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An In-depth Technical Guide to the Safe Handling of **3-Chloro-4-ethoxyphenylboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

Section 1: Core Chemical Profile and Physicochemical Properties

3-Chloro-4-ethoxyphenylboronic acid is an arylboronic acid derivative commonly utilized in organic synthesis, particularly in cross-coupling reactions like the Suzuki reaction to form carbon-carbon bonds.^[1] Its utility in constructing complex organic molecules makes it a valuable reagent in pharmaceutical and materials science research. However, its reactivity and physical form—a fine, potentially airborne powder—necessitate a thorough understanding of its properties for safe handling.^[1] The compound is hygroscopic and should be handled in a controlled environment to prevent degradation and ensure experimental reproducibility.^[1]

Table 1: Chemical Identification and Physicochemical Data

Parameter	Value	Reference(s)
Chemical Name	3-Chloro-4-ethoxyphenylboronic acid	[2]
Synonyms	3-Chloro-4-ethoxybenzeneboronic acid	[2]
CAS Number	279261-81-3	[2][3]
Molecular Formula	C ₈ H ₁₀ BClO ₃	[1]
Molecular Weight	200.43 g/mol	[1]
Appearance	Solid, colorless or yellowish powder	[1]
Melting Point	234-239 °C	[1][4]


| Stability | Stable under recommended storage conditions. Hygroscopic. |[1][5] |

Section 2: Hazard Analysis and GHS Classification


A comprehensive risk assessment begins with a clear identification of the substance's intrinsic hazards. According to supplier Safety Data Sheets (SDS), **3-Chloro-4-ethoxyphenylboronic acid** is classified as a hazardous substance that poses specific risks upon contact or inhalation.[2] The primary hazards are related to its irritant properties. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for communicating these hazards.

The causality for these classifications stems from the chemical nature of arylboronic acids. As fine powders, they can easily become airborne, leading to respiratory tract irritation upon inhalation. Direct contact with skin or eyes can cause significant irritation due to the compound's acidic nature and chemical reactivity.[2]


Table 2: GHS Hazard Classification | Hazard Class | Category | Hazard Statement | GHS Pictogram | Reference(s) | | :--- | :--- | :--- | :--- | :--- | | Skin Irritation | 2 | H315: Causes skin irritation |

 alt text

[[2] | | Serious Eye Irritation | 2 / 2A | H319: Causes serious eye irritation |

 alt text

[[2] | | Specific target organ toxicity — single exposure | 3 | H335: May cause respiratory irritation |

 alt text

[[6] |

Note: Some suppliers also classify this compound as Harmful if swallowed (H302), Harmful in contact with skin (H312), and Harmful if inhaled (H332).[7] It is crucial to always consult the specific SDS provided by the supplier from whom the material was procured.

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

Controlling exposure is paramount to ensuring laboratory safety. This is achieved through a combination of engineering controls, administrative procedures, and the use of appropriate Personal Protective Equipment (PPE). The selection of PPE must be directly correlated with the hazards identified in Section 2.

Engineering Controls

The primary engineering control for handling powdered **3-Chloro-4-ethoxyphenylboronic acid** is a certified chemical fume hood.[5] This is non-negotiable, as it contains the powder, prevents the generation of airborne dust, and protects the researcher from respiratory exposure.[8] All weighing and transfer operations should be performed within the fume hood.[9] Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[10]

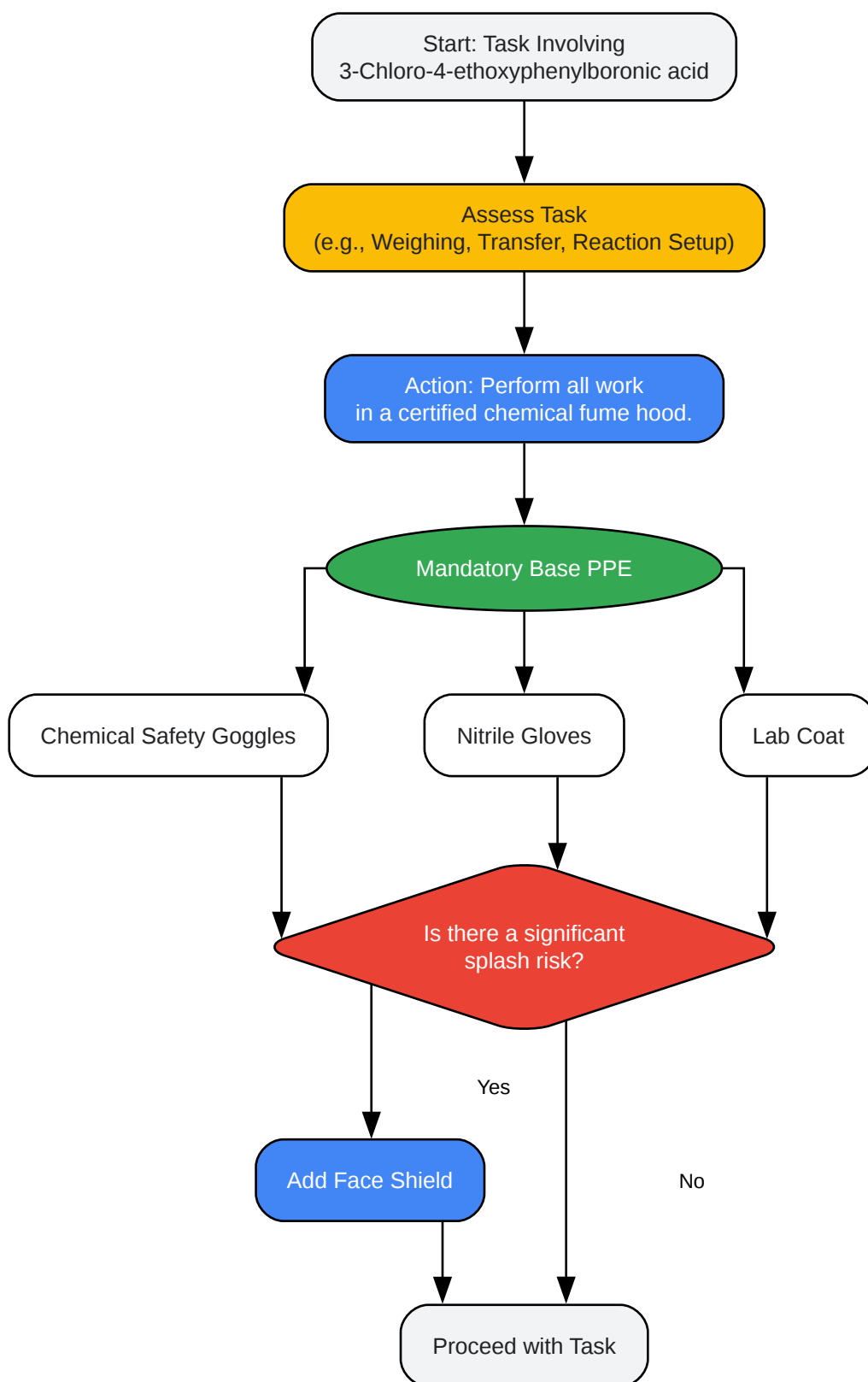
Personal Protective Equipment (PPE)

The rationale for each piece of PPE is to create a barrier between the researcher and the chemical, mitigating the risks of skin, eye, and respiratory irritation.

- **Eye and Face Protection:** Chemical safety goggles are mandatory to protect against airborne particles and accidental splashes.[9] A face shield should be worn over goggles during

procedures with a higher risk of splashing.[11]

- Hand Protection: Chemically resistant gloves, such as nitrile, must be worn at all times.[2][9]
Given that the compound is a skin irritant, gloves should be inspected for tears or holes before use. If contamination occurs, gloves should be removed immediately using the proper technique and disposed of as hazardous waste.[8]
- Body Protection: A lab coat that fastens in the front is required to protect the skin and personal clothing from contamination.[9]
- Respiratory Protection: When used within a properly functioning fume hood, additional respiratory protection is typically not required. However, in the event of a large spill or failure of engineering controls, a NIOSH-approved respirator with a particulate filter may be necessary.[5]



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Caption: Risk Assessment and PPE Selection Workflow.

Section 4: Standard Operating Procedures for Safe Handling

Adherence to a standardized protocol is crucial for minimizing risk. The following steps provide a self-validating system for the routine handling of this compound.

Protocol 4.1: Weighing and Dispensing Solid Powder

- **Preparation:** Before retrieving the chemical, ensure the chemical fume hood is on and the sash is at the appropriate height. Clear the workspace of any unnecessary items. Don all required PPE as outlined in Section 3.2.
- **Container Handling:** The reagent bottle should be kept tightly closed when not in use to prevent absorption of moisture.^{[9][12]}
- **Dispensing:** Place a weigh boat on a tared analytical balance inside the fume hood. Use a clean spatula to carefully transfer the desired amount of **3-Chloro-4-ethoxyphenylboronic acid** to the weigh boat. Perform this action slowly and deliberately to avoid creating airborne dust.^[8] Never return excess chemical to the original container to prevent contamination.^[9]
- **Closure and Cleanup:** Securely cap the reagent bottle immediately after dispensing.^[9] Using a disposable wipe, decontaminate the spatula and any surfaces where powder may have settled. Dispose of the wipe and any contaminated materials (e.g., weigh boat) in a designated solid hazardous waste container.^[13]
- **Post-Handling:** Wash hands thoroughly with soap and water after the procedure is complete and PPE has been removed.^[9]

Section 5: Emergency Response Protocols

Preparedness is key to mitigating the consequences of an accidental exposure or spill. All personnel must be familiar with the location of safety equipment and the following procedures.

First Aid Measures

The immediate response to an exposure is critical to minimizing harm.

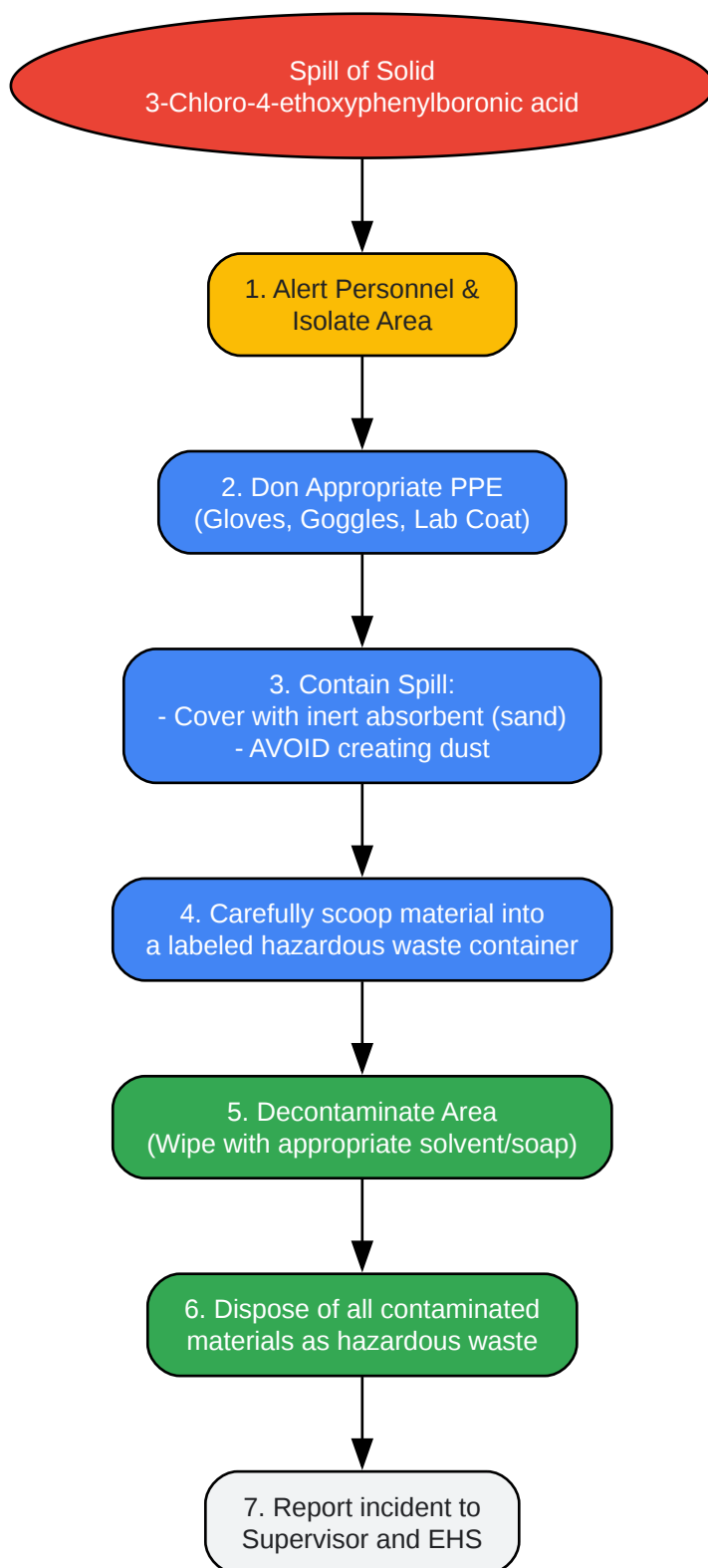
- Inhalation: If inhaled, immediately move the affected person to fresh air and keep them in a position comfortable for breathing.[2] If the person feels unwell, seek medical attention.
- Skin Contact: Take off all contaminated clothing immediately.[2] Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[2]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open.[5][6] If contact lenses are present and easy to remove, take them out and continue rinsing.[2] If eye irritation persists, seek immediate medical attention from a specialist.[14]
- Ingestion: Rinse the mouth with water.[2] Never give anything by mouth to an unconscious person.[5] Seek medical advice.[2]

Spill Response

In the event of a spill, the primary objectives are to protect personnel, contain the spill, and decontaminate the area.

- Alert and Evacuate: Immediately alert others in the vicinity. If the spill is large or outside of a containment area (like a fume hood), evacuate the immediate area.[15]
- Assess and Secure: Assess the spill size and associated risks. If the spill is flammable, eliminate all ignition sources.[16] Restrict access to the spill area.[17]
- Don PPE: Before attempting cleanup, don the appropriate PPE, including gloves, goggles, and a lab coat. For large spills, respiratory protection may be required.[15][16]
- Containment and Cleanup: For a solid powder spill, avoid actions that create dust, such as dry sweeping.[15][16] Gently cover the spill with an inert absorbent material like sand or vermiculite.[15] Carefully scoop the mixture into a clearly labeled, sealable container for hazardous waste.[13][16]
- Decontamination: Once the bulk material is removed, decontaminate the spill surface with a suitable solvent or soap and water, collecting all cleaning materials as hazardous waste.[15][18]

- Reporting: Report the spill to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) department.[18]



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Caption: Emergency Response Workflow for a Solid Chemical Spill.

Section 6: Storage and Disposal

Storage

Proper storage is essential for maintaining the chemical's integrity and preventing accidents.

- Conditions: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5][9][12]
- Container: Keep the container tightly closed to prevent moisture absorption, as the compound is hygroscopic.[1][12]
- Segregation: Store away from incompatible chemicals to prevent hazardous reactions.[9][12]

Disposal

All waste containing **3-Chloro-4-ethoxyphenylboronic acid** must be treated as hazardous waste.

- Chemical Waste: Unused or excess reagent must be disposed of through a licensed professional waste disposal service.[5] Do not pour down the drain.
- Contaminated Materials: All items that have come into contact with the chemical, including gloves, weigh boats, disposable wipes, and spill cleanup materials, must be collected in a sealed, clearly labeled hazardous waste container.[13][18] Follow all institutional, local, and national regulations for hazardous waste disposal.

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